Technical Guide: Chiral Properties & Application of [2-(Butan-2-yloxy)-4-methylphenyl]methanamine

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Compound of Interest

Compound Name:	*[2-(Butan-2-yloxy)-4-methylphenyl]methanamine*
CAS No.:	*1248102-90-0*
Cat. No.:	*B1443484*

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Executive Summary

[2-(Butan-2-yloxy)-4-methylphenyl]methanamine (CAS 1248102-90-0) is a specialized benzylamine scaffold characterized by a sterically demanding sec-butoxy group at the ortho position. Unlike simple alkoxy-benzylamines, the sec-butyl substituent introduces a chiral center adjacent to the ether oxygen, creating distinct (

) and (

) enantiomers. This guide details the stereochemical characterization, enantioselective synthesis, and pharmacological implications of this scaffold in drug discovery, specifically for GPCR and ion channel targets where the ortho-alkoxy group modulates rotational entropy and lipophilic binding.

Stereochemical Analysis

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The physicochemical behavior of this molecule is defined by the asymmetry at the C2 position of the butoxy chain.

Structural Definition

- Core Scaffold: 4-methylbenzylamine.[1][2][3]
- Chiral Substituent: 1-methylpropoxy (sec-butoxy) group at position 2.
- Stereocenter: The methine carbon (

).

Property	Value
Formula	
Molecular Weight	193.29 g/mol
Chiral Center	C2 of the butyl chain
Enantiomers	( )-[2-(sec-butoxy)...] and ( )-[2-(sec-butoxy)...]
Rotatable Bonds	5 (High conformational flexibility restricted by ortho-clash)

Conformational Dynamics

The ortho-positioning of the chiral sec-butoxy group creates a "molecular gate." The chiral center dictates the vector of the ethyl and methyl tails relative to the planar phenyl ring.

- (

)-Enantiomer: Projects the ethyl group towards the meta-position, often creating a distinct hydrophobic volume that can lock the benzylamine side chain into a preferred dihedral angle via steric pressure.

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- (

)-Enantiomer: Inverts this projection, potentially causing steric clash with the methanamine nitrogen, altering the pKa or binding trajectory.

Enantioselective Synthesis & Resolution

To ensure high biological integrity, researchers must avoid racemic mixtures. Two primary workflows are recommended: De Novo Asymmetric Synthesis and Chiral Resolution.

Workflow A: Mitsunobu Inversion (Recommended)

This pathway utilizes commercially available chiral alcohols to establish stereochemistry before the amine is formed.

Protocol:

- Starting Material: 2-Hydroxy-4-methylbenzonitrile.
- Chiral Reagent: (

)-(+)-2-Butanol (or (

)-(-)-2-Butanol).
- Mechanism: The Mitsunobu reaction proceeds with Walden Inversion. Using (

)-2-butanol yields the (

)-ether.
- Reduction: The nitrile is reduced to the amine using Lithium Aluminum Hydride (LiAlH

) or Raney Nickel/H

  .

Reaction Scheme (DOT Visualization):

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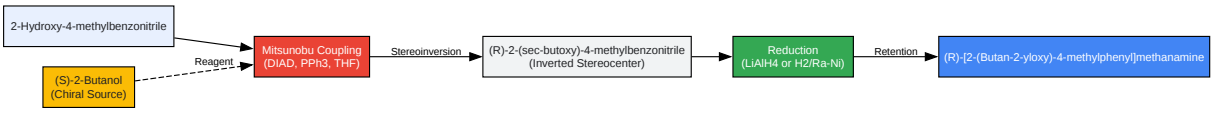

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Figure 1: Stereospecific synthesis via Mitsunobu coupling. Note the inversion of configuration at the ether linkage.

Workflow B: Chiral Resolution of Racemate

If the racemic building block is sourced, resolution via diastereomeric salt formation is cost-effective for scale-up.

Protocol:

- Dissolution: Dissolve 1.0 eq of racemic amine in Ethanol/Water (9:1).
- Resolving Agent: Add 0.5 eq of (

)-Dibenzoyl Tartaric Acid or (

)-Mandelic Acid.
- Crystallization: Heat to reflux, then cool slowly to 4°C over 12 hours.
- Filtration: Collect the precipitate (typically one diastereomeric salt).
- Free Basing: Treat salt with 1M NaOH and extract with DCM.

Analytical Characterization

Validating enantiomeric excess (ee%) is critical. Standard C18 columns cannot separate these enantiomers.

Chiral HPLC Method

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- Column: Daicel Chiralpak AD-H or IC (Amylose-based).
- Dimensions: 4.6 x 250 mm, 5 µm.
- Mobile Phase:

  -Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1).

  - Note: Diethylamine is essential to suppress peak tailing of the primary amine.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 220 nm (Absorption of the phenyl ring).
- Expected Separation: The bulky sec-butyl group interacts strongly with the amylose carbamate stationary phase, typically yielding separation factors (

) > 1.2.

Pharmacological Implications

In drug design, the **[2-(Butan-2-yloxy)-4-methylphenyl]methanamine** unit acts as a "lipophilic anchor."

The "Magic Methyl" Effect of the sec-Butyl Group

The chiral methyl group on the butoxy chain adds a specific hydrophobic contact point.

- Binding Pocket Fit: In GPCRs (e.g., Ghrelin, Orexin receptors), the (

)-enantiomer often fits into a hydrophobic sub-pocket defined by residues like Leucine or Valine, while the (

)-enantiomer may clash with the backbone.
- Metabolic Stability: The branching at the alpha-carbon of the ether reduces susceptibility to O-dealkylation by Cytochrome P450 enzymes compared to a straight

  -butoxy chain.

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Mechanistic Diagram: Chiral Recognition

The diagram below illustrates how the specific chirality of the ether tail dictates binding affinity.

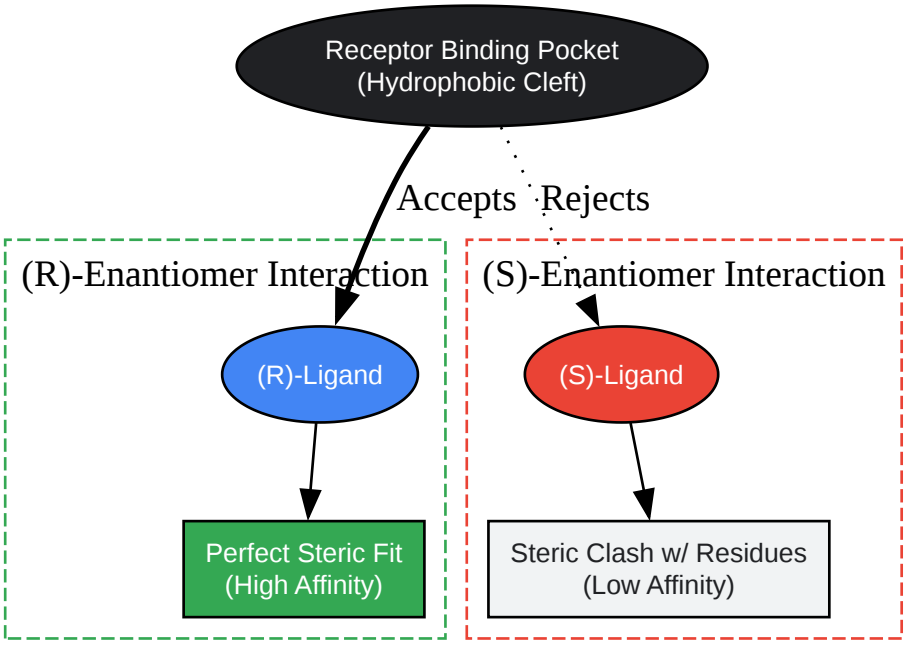

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Figure 2: Theoretical binding mode demonstrating chiral discrimination in a hydrophobic receptor pocket.

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